

Essential Guide to the Proper Disposal of Ret-IN-15

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Compound of Interest

Compound Name: Ret-IN-15

Cat. No.: B12400520

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This document provides immediate safety, logistical, and operational guidance for the proper disposal of **Ret-IN-15**, a kinase inhibitor. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting, minimizing environmental impact and maintaining regulatory compliance.

Chemical and Physical Properties of Ret-IN-15

A summary of the key quantitative data for **Ret-IN-15** is presented below. This information is critical for understanding the compound's characteristics for safe handling and disposal.

Property	Value
Molecular Formula	C27H28N8O2
Molecular Weight	496.56 g/mol
CAS Number	2643375-86-2
Storage Temperature	-20°C (as powder) or -80°C (in solvent)

Hazard Identification and Safety Precautions

Ret-IN-15 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]

- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[1]

Due to these hazards, it is imperative to handle **Ret-IN-15** with appropriate personal protective equipment (PPE) and to prevent its release into the environment.

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.^[1]
- Hand Protection: Protective gloves (e.g., Nitrile rubber).^[1]
- Skin and Body Protection: Impervious clothing or lab coat.^[1]
- Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated.^[1]

Step-by-Step Disposal Protocol for Ret-IN-15

The following protocol outlines the necessary steps for the safe disposal of **Ret-IN-15** and its contaminated materials. The guiding principle is that this chemical must be disposed of through an approved waste disposal plant.^[1]

1. Waste Segregation:

- Solid Waste:
 - Collect unused or expired **Ret-IN-15** powder in its original container or a clearly labeled, sealed waste container.
 - Contaminated materials such as weigh boats, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container.
- Liquid Waste:
 - Solutions containing **Ret-IN-15** should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.

- Do not mix **Ret-IN-15** waste with other chemical waste streams unless compatibility has been confirmed. **Ret-IN-15** is incompatible with strong acids, alkalis, and strong oxidizing/reducing agents.[\[1\]](#)
- Aqueous solutions containing **Ret-IN-15** should not be disposed of down the drain due to its high aquatic toxicity.[\[1\]](#)
- Sharps Waste:
 - Needles, syringes, or other sharps contaminated with **Ret-IN-15** must be disposed of in a designated sharps container.

2. Waste Labeling:

- All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Ret-IN-15**"
 - The specific hazards: "Toxic," "Ecotoxic"
 - The date the waste was first added to the container.
 - The responsible researcher's name and contact information.

3. Storage of Waste:

- Store waste containers in a designated, secure area away from general laboratory traffic.
- Ensure the storage area is cool and well-ventilated.[\[1\]](#)
- Secondary containment should be used for liquid waste containers to prevent spills.

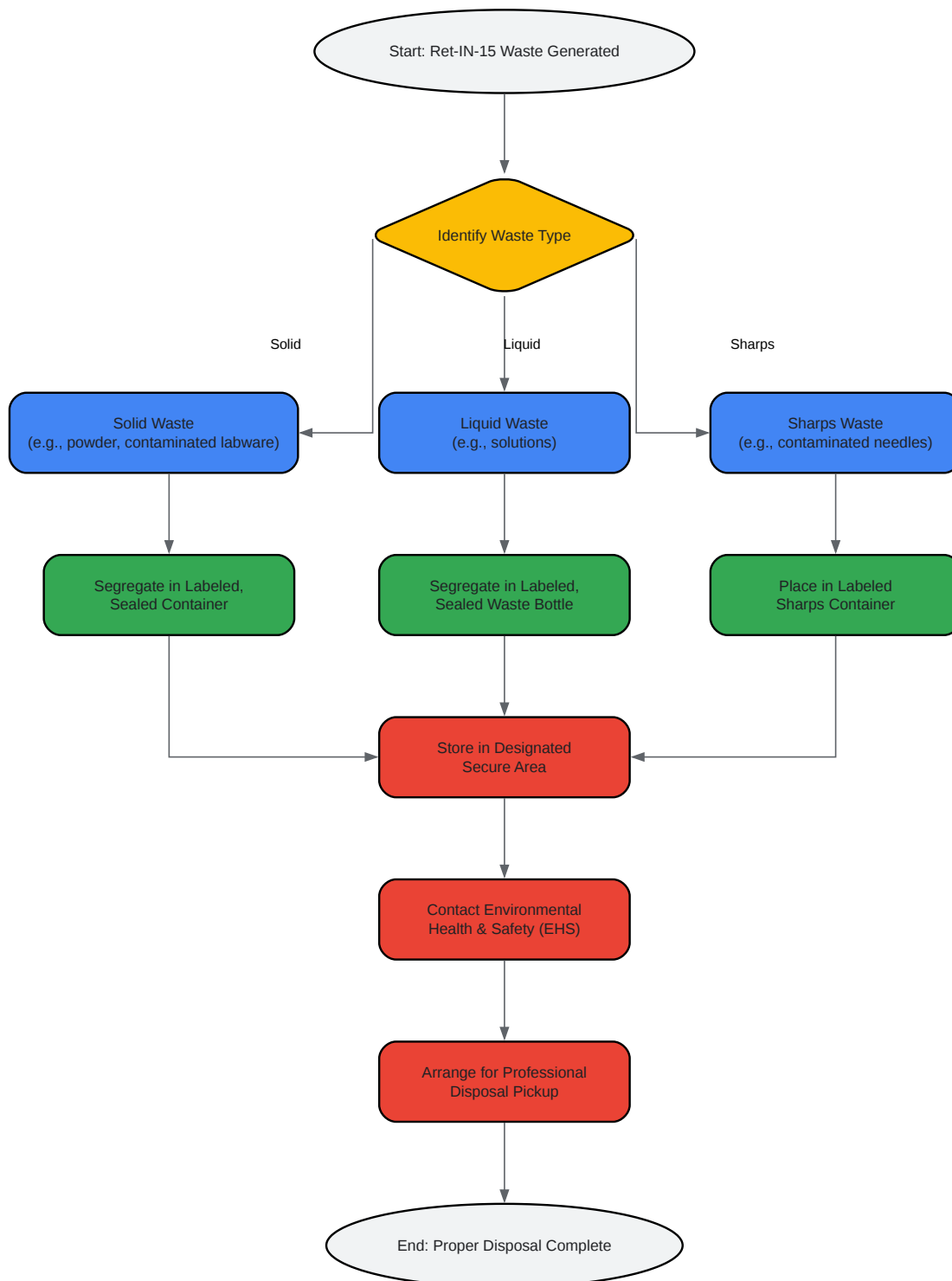
4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.

- Follow all institutional procedures for waste manifest and pickup.
- Do not attempt to dispose of **Ret-IN-15** through regular trash or municipal waste systems.

Experimental Workflow for Disposal

While specific experimental protocols for the disposal of **Ret-IN-15** are not detailed in the provided search results, the following diagram illustrates the general workflow and decision-making process for its proper disposal in a laboratory setting.



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Caption: Workflow for the proper segregation and disposal of **Ret-IN-15** waste.

This comprehensive approach to the disposal of **Ret-IN-15** will help ensure the safety of laboratory personnel and the protection of the environment. Always consult your institution's specific guidelines and safety data sheets for the most current information.

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References

- 1. RET-IN-15|2643375-86-2|MSDS [dcchemicals.com]
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